

# Proper Disposal of 2-Isopropylcyclopentanone: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: 2-Isopropylcyclopentanone

Cat. No.: B083243

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The safe and compliant disposal of **2-Isopropylcyclopentanone** is paramount for ensuring the safety of laboratory personnel and protecting the environment. This guide provides detailed procedures for the proper handling and disposal of this compound, tailored for researchers, scientists, and drug development professionals.

### Immediate Safety and Handling:

**2-Isopropylcyclopentanone** is classified as an acute oral toxicant and a flammable liquid, necessitating careful handling in a well-ventilated laboratory fume hood.<sup>[1][2]</sup> Personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, should be worn at all times.

### Step-by-Step Disposal Procedure:

The disposal of **2-Isopropylcyclopentanone** must adhere to hazardous waste regulations.<sup>[3]</sup> Under no circumstances should it be disposed of down the drain or in regular trash.

- Segregation: Keep **2-Isopropylcyclopentanone** waste separate from other waste streams, particularly incompatible chemicals, to prevent hazardous reactions.<sup>[3][4]</sup> It should be collected as a halogen-free organic solvent waste.<sup>[5]</sup>
- Container Selection: Use a designated, leak-proof, and clearly labeled hazardous waste container.<sup>[3][5][6]</sup> The container must be chemically compatible with ketones. High-density polyethylene (HDPE) or glass containers are generally suitable.<sup>[4][5]</sup>

- **Labeling:** The waste container must be labeled with the words "Hazardous Waste," the full chemical name "**2-Isopropylcyclopentanone**," and a clear indication of the hazards (e.g., "Toxic," "Flammable").<sup>[6]</sup>
- **Accumulation:** Store the waste container in a designated satellite accumulation area within the laboratory.<sup>[3][7]</sup> This area should be under the control of laboratory personnel and away from sources of ignition.<sup>[8]</sup> The container must be kept tightly closed except when adding waste.<sup>[5]</sup> Do not fill the container beyond 90% of its capacity to allow for vapor expansion.<sup>[5]</sup>
- **Spill Management:** In the event of a spill, absorb the material with an inert absorbent, such as vermiculite or sand. The contaminated absorbent material must then be collected in a sealed container and disposed of as hazardous waste.<sup>[8]</sup>
- **Disposal Request:** Once the waste container is full or ready for disposal, arrange for pickup by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.

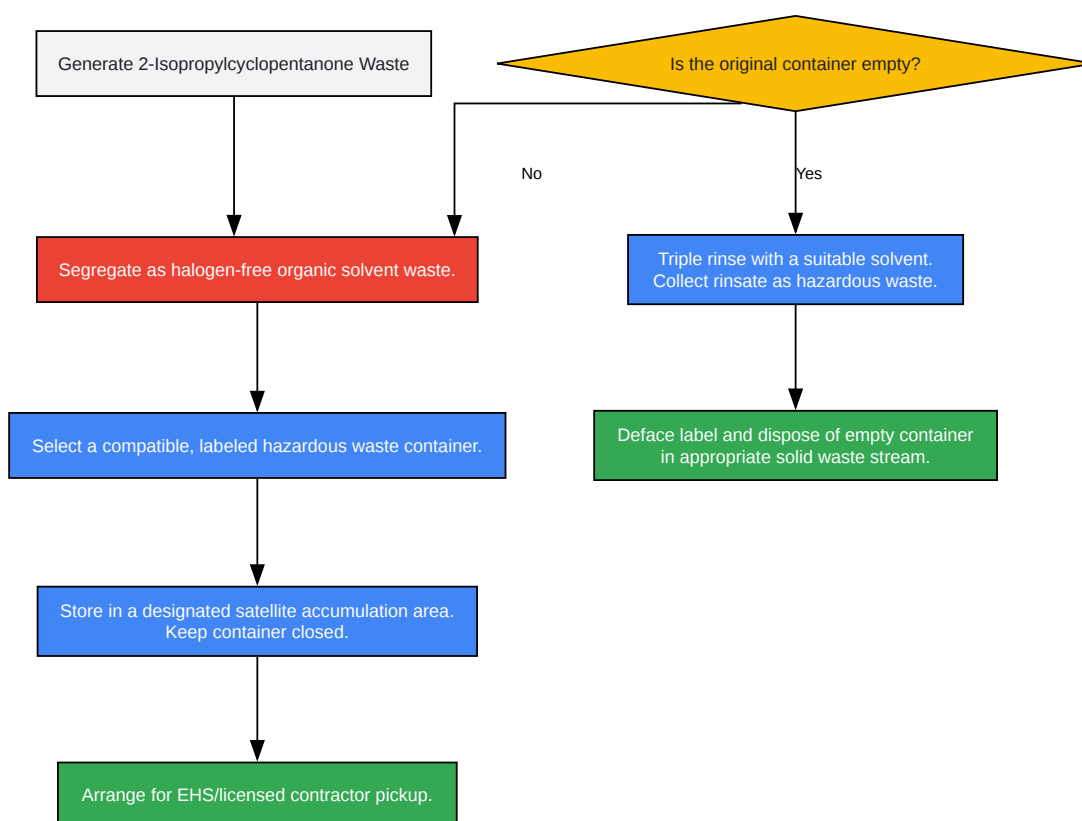
#### Quantitative Data for Ketone Waste Disposal:

The following table summarizes key quantitative parameters relevant to the disposal of ketone-based chemical waste.

Parameter	Value/Specification	Source/Regulation
Flash Point (Cyclopentanone)	26 °C / 78.8 °F	<sup>[8]</sup>
Container Headspace	Leave at least 10%	<sup>[5]</sup>
Maximum Container Size in Lab	5 Gallons (19 Liters)	General Lab Safety Guideline
Empty Container Residue Limit	No more than 2.5 cm (1 in.) of residue or 3% by weight for containers <110 gal	<sup>[7]</sup>

#### Disposal Workflow:

The following diagram illustrates the decision-making process for the proper disposal of **2-Isopropylcyclopentanone**.



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